

An In-depth Technical Guide to 5-Methoxyanthranilic Acid

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Compound of Interest

Compound Name: 2-Amino-5-methoxybenzoic acid

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Abstract

This technical guide provides a comprehensive overview of the core properties of 5-Methoxyanthranilic acid (also known as **2-amino-5-methoxybenzoic acid**). It is an important building block in organic synthesis, particularly in the development of pharmaceuticals. This document collates essential information on its chemical and physical properties, spectral data, and relevant experimental protocols. The content is structured to be a practical resource for researchers and professionals in the fields of chemistry and drug development.

Chemical and Physical Properties

5-Methoxyanthranilic acid is a substituted anthranilic acid derivative. Its chemical structure consists of a benzene ring substituted with a carboxylic acid group, an amino group, and a methoxy group at positions 1, 2, and 5, respectively.

Table 1: General and Physical Properties of 5-Methoxyanthranilic Acid



Property	Value	Reference(s)
IUPAC Name	2-amino-5-methoxybenzoic acid	[1]
Synonyms	5-Methoxyanthranilic acid, 5- Methoxy-2-aminobenzoic acid, 6-Amino-m-anisic acid	[2]
CAS Number	6705-03-9	[1]
Molecular Formula	СаН9NО3	[1]
Molecular Weight	167.16 g/mol	[1]
Appearance	White to yellow to pale orange crystalline powder	[3]
Melting Point	148-152 °C	
рКа	2.08±0.10 (Predicted)	[1]
LogP	0.9756	[2]
Solubility	Slightly soluble in methanol. Good solubility in a range of organic solvents is expected due to its polarity and hydrogen bonding capability. Solubility in water is influenced by pH.	[4]

Table 2: Computed Physicochemical Properties of 5-Methoxyanthranilic Acid



Property	Value	Reference(s)
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	2	[2]
Topological Polar Surface Area (TPSA)	72.55 Ų	[2]
Formal Charge	0	
Complexity	172	[1]
Isotope Atom Count	0	
Defined Atom Stereocenter Count	0	
Undefined Atom Stereocenter Count	0	
Defined Bond Stereocenter Count	0	-
Undefined Bond Stereocenter Count	0	_
Covalently-Bonded Unit Count	1	-
Compound Is Canonicalized	Yes	-

Spectral Data

The structural features of 5-Methoxyanthranilic acid can be confirmed by various spectroscopic techniques.

Table 3: Spectral Data of 5-Methoxyanthranilic Acid

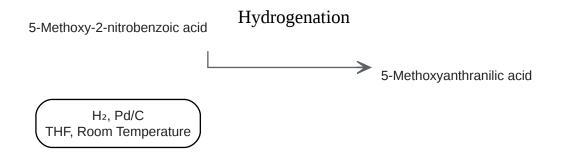


Technique	Key Peaks/Features	Reference(s)
¹ H NMR (400 MHz, DMSO-d ₆)	δ 7.31 (d, J=2.8 Hz, 1H), 6.61 (dd, J=8.8, 3.2 Hz, 1H), 6.44 (d, J=8.8 Hz, 1H), 3.60 (s, 3H)	[5]
¹³ C NMR (100 MHz, DMSO-d ₆)	The carboxylic carbon atom is expected to resonate around 170 ppm. A complete assignment can be inferred from detailed 2D NMR analysis of similar compounds.	[6][7]
Infrared (IR) Spectroscopy	Characteristic peaks for N-H, O-H, C=O (carboxylic acid), C- O (ether), and aromatic C-H and C=C bonds are expected.	[1]
Mass Spectrometry (MS)	m/z = 168.1 (M+1), 150.1 (M- 17)	[5]

Experimental Protocols Synthesis of 5-Methoxyanthranilic Acid

A common and efficient method for the synthesis of 5-Methoxyanthranilic acid is the catalytic hydrogenation of 5-methoxy-2-nitrobenzoic acid.[5][8]

Reaction Scheme:



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Figure 1: Synthesis of 5-Methoxyanthranilic acid.

Materials:

- 5-Methoxy-2-nitrobenzoic acid
- 10% Palladium on carbon (Pd/C)
- Tetrahydrofuran (THF)
- Celite
- Hydrogen gas (H₂) balloon

Procedure:

- In a suitable reaction vessel, dissolve 5-Methoxy-2-nitrobenzoic acid (e.g., 30.0 g, 152.2 mmol) in THF (250 mL).[5]
- Add 10% Pd/C catalyst (e.g., 300 mg) to the solution.[5]
- Evacuate the vessel and backfill with hydrogen gas from a balloon.
- Stir the mixture vigorously at room temperature under a hydrogen atmosphere for approximately 18 hours.[5]
- Monitor the reaction progress by a suitable technique (e.g., TLC or LC-MS).
- Upon completion, carefully filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.[5]
- Wash the filter cake with a small amount of THF.
- Concentrate the filtrate under reduced pressure to yield **2-amino-5-methoxybenzoic acid** as a solid. A yield of approximately 98% has been reported.[5]

Purification by Recrystallization

Recrystallization is a standard technique to purify the crude product.[9][10][11]



General Protocol:

- Select a suitable solvent or solvent system in which the compound has high solubility at elevated temperatures and low solubility at room or lower temperatures. A mixed solvent system like ethanol/water is often effective for compounds of this nature.[10]
- Dissolve the crude 5-Methoxyanthranilic acid in a minimal amount of the hot solvent.
- If colored impurities are present, a small amount of activated charcoal can be added to the hot solution, followed by hot filtration to remove the charcoal.
- Allow the solution to cool slowly to room temperature to promote the formation of large, pure crystals.
- Further cooling in an ice bath can maximize the yield of the precipitate.
- Collect the crystals by vacuum filtration, washing them with a small amount of the cold solvent to remove any residual impurities.
- Dry the purified crystals under vacuum.

Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC can be used to assess the purity of 5-Methoxyanthranilic acid and to monitor reaction progress.[12][13]

Illustrative HPLC Method:

- Column: A reversed-phase C18 column is typically suitable for this type of aromatic compound.
- Mobile Phase: A mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer, pH adjusted) and an organic modifier (e.g., methanol or acetonitrile). The exact ratio can be optimized.
- Flow Rate: Typically 1.0 mL/min.



- Detection: UV detection at a wavelength where the compound exhibits strong absorbance (e.g., around 230 nm or 280 nm).
- Sample Preparation: Dissolve a small, accurately weighed amount of the compound in the mobile phase or a suitable solvent to a known concentration. Filter the sample through a 0.45 µm syringe filter before injection.

Biological Activity and Applications in Drug Development

5-Methoxyanthranilic acid and its derivatives have been investigated for a range of biological activities. Anthranilic acid derivatives, in general, are known to possess anti-inflammatory, analgesic, and other pharmacological properties.[14][15][16]

While specific signaling pathways directly modulated by 5-Methoxyanthranilic acid are not extensively documented in publicly available literature, its structural motif is present in molecules with known biological targets. It serves as a valuable scaffold in medicinal chemistry for the synthesis of more complex molecules with desired therapeutic effects. For instance, derivatives of anthranilic acid have been explored as inhibitors of enzymes such as mitogenactivated protein kinases (MAPK).[16]

The general workflow for utilizing a compound like 5-Methoxyanthranilic acid in an early-stage drug discovery project, such as an enzyme inhibition assay, is depicted below.

Figure 2: Workflow for an enzyme inhibition assay.

Safety and Handling

5-Methoxyanthranilic acid is classified as harmful if swallowed and may cause skin and serious eye irritation. It may also cause respiratory irritation. [1] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Table 4: GHS Hazard Statements for 5-Methoxyanthranilic Acid



Code	Statement	Reference(s)
H302	Harmful if swallowed	[1]
H315	Causes skin irritation	[1]
H319	Causes serious eye irritation	[1]
H335	May cause respiratory irritation	[1]

Conclusion

5-Methoxyanthranilic acid is a versatile chemical intermediate with established protocols for its synthesis and purification. Its physicochemical and spectral properties are well-characterized, making it a reliable starting material for further chemical modifications. While its own biological activity is not extensively detailed, its role as a precursor to pharmacologically active molecules underscores its importance in the field of drug discovery and development. This guide serves as a foundational resource for researchers working with this compound.

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